

The Double Bond of 1-Dodecene: A Hub of Chemical Reactivity

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B7766034

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **1-Dodecene** (C₁₂H₂₄), a linear alpha-olefin, is a versatile building block in organic synthesis, primarily owing to the reactivity of its terminal double bond. This guide provides a comprehensive overview of the key chemical transformations involving the double bond of **1-dodecene**, presenting quantitative data, detailed experimental protocols, and visual representations of reaction pathways and workflows. The strategic location of the double bond at the C1-C2 position makes it highly susceptible to a variety of addition and transformation reactions, enabling the synthesis of a diverse array of functionalized long-chain hydrocarbons. These products find applications in the development of surfactants, lubricants, polymers, and as intermediates in the synthesis of complex organic molecules, including active pharmaceutical ingredients.

Electrophilic Addition Reactions

The electron-rich pi bond of **1-dodecene** readily undergoes electrophilic attack, leading to a variety of addition products. The regioselectivity of these reactions is a key consideration in synthetic design.

Hydrogenation

Hydrogenation of **1-dodecene** saturates the double bond to yield dodecane. This reaction is typically carried out using a heterogeneous catalyst.^[1]

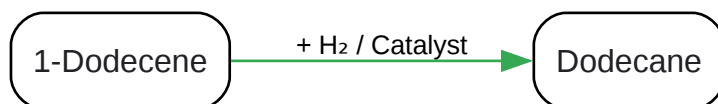
Quantitative Data for Hydrogenation of **1-Dodecene**

Catalyst	Solvent	Temperature (°C)	Pressure (atm H ₂)	Reaction Time (h)	Yield (%)	Reference
Platinum Nanowires	Hexane	Room Temperature	1	Not Specified	>99	[1]

Experimental Protocol: Catalytic Hydrogenation of **1-Dodecene**

A typical procedure for the catalytic hydrogenation of **1-dodecene** is as follows:

- A reaction vessel is charged with **1-dodecene** and a suitable solvent such as hexane.
- A catalytic amount of platinum nanowires is added to the mixture.
- The vessel is sealed, and the atmosphere is replaced with hydrogen gas by evacuating and flushing the system multiple times.
- The reaction mixture is stirred at room temperature under a hydrogen atmosphere.
- Upon completion, the catalyst is removed by filtration, and the solvent is evaporated to yield dodecane.[1]

Logical Relationship: Hydrogenation of **1-Dodecene**

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Caption: Catalytic hydrogenation of **1-dodecene** to dodecane.

Halogenation

Halogenation of **1-dodecene** with diatomic halogens like bromine (Br_2) or chlorine (Cl_2) proceeds via a halonium ion intermediate to give the corresponding vicinal dihalide.

Quantitative Data for Halogenation of **1-Dodecene**

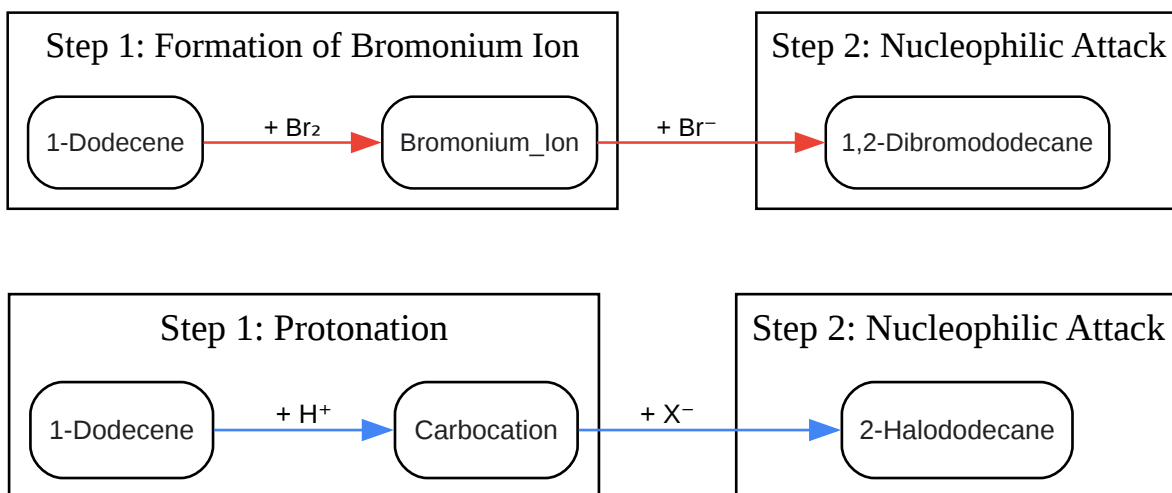
Reagent	Solvent	Temperature (°C)	Reaction Time	Product	Yield (%)
Bromine (Br_2)	Dichloromethane	Room Temperature	Not Specified	1,2-Dibromododecane	High

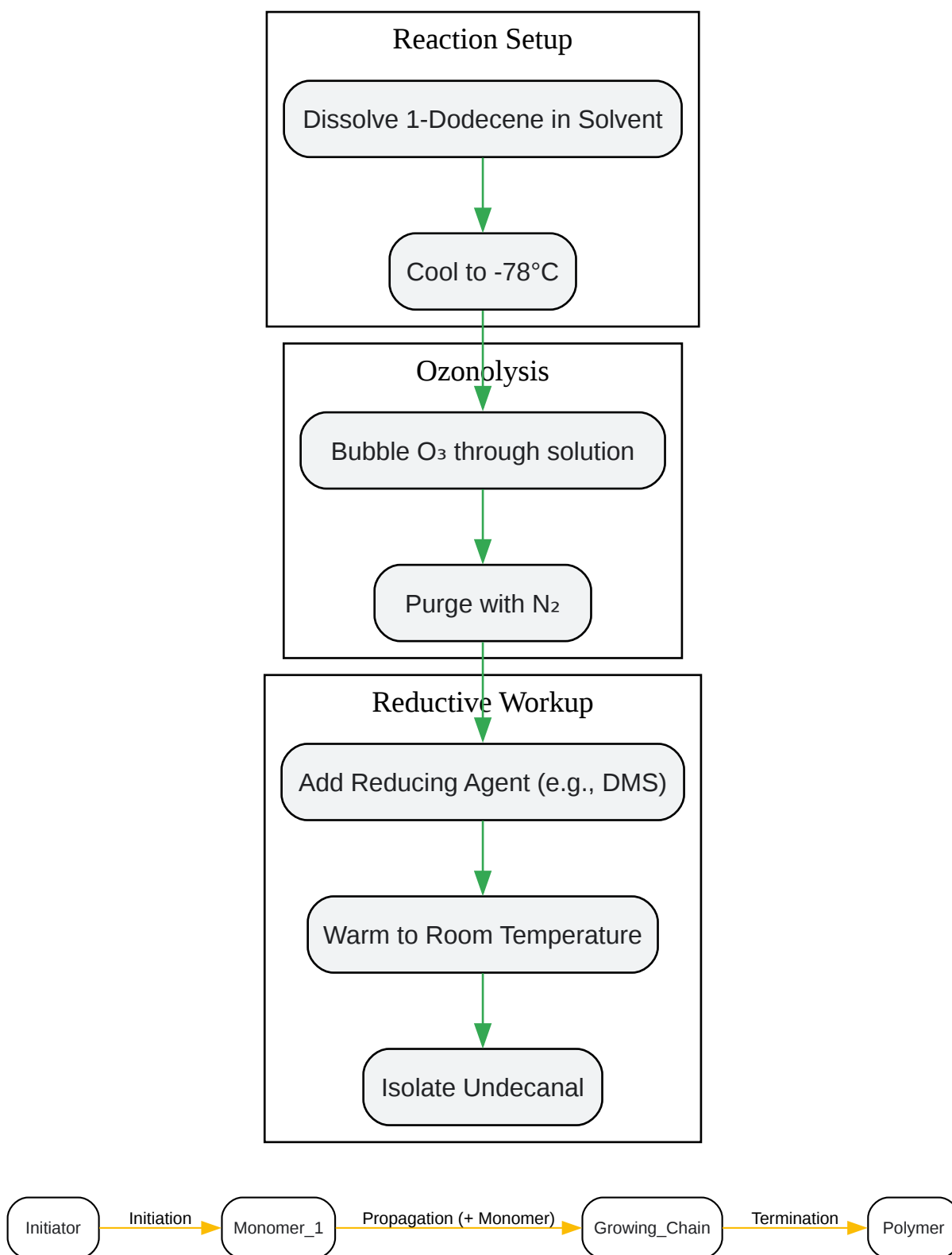
Experimental Protocol: Bromination of **1-Dodecene**

A general procedure for the bromination of an alkene is as follows:

- **1-Dodecene** is dissolved in an inert solvent such as dichloromethane in a flask protected from light.
- A solution of bromine in the same solvent is added dropwise to the alkene solution with stirring.
- The reaction is typically rapid, and the disappearance of the reddish-brown color of bromine indicates the completion of the reaction.
- The solvent is removed under reduced pressure to yield 1,2-dibromododecane.

Signaling Pathway: Halogenation Mechanism





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References

- 1. rsc.org [rsc.org]
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